

Solubility of Aluminum Isopropoxide in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Aluminium isopropoxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of aluminum isopropoxide in various organic solvents. This information is critical for professionals in research, science, and drug development who utilize aluminum isopropoxide as a reagent in chemical synthesis, particularly in reactions such as Meerwein-Ponndorf-Verley reductions and Oppenauer oxidations, as well as in the formulation of various materials.

Core Concepts

Aluminum isopropoxide (AIP) is a chemical compound with the formula $\text{Al}(\text{O-i-Pr})_3$. It typically exists as a colorless solid. Its solubility is a crucial parameter for its effective use in various applications. The dissolution of aluminum isopropoxide is influenced by several factors, including the nature of the solvent, temperature, and the presence of moisture. Due to its hygroscopic nature, aluminum isopropoxide readily reacts with water, leading to hydrolysis and the formation of aluminum hydroxide and isopropanol. This sensitivity to moisture necessitates the use of anhydrous solvents and inert atmospheric conditions during handling and dissolution.^{[1][2][3]}

Qualitative Solubility Data

While precise quantitative solubility data for aluminum isopropoxide in various organic solvents is not extensively available in public literature, a qualitative understanding of its solubility has

been established through various chemical resources. The following table summarizes the known solubility characteristics of aluminum isopropoxide.

Solvent Class	Solvent	Solubility	Notes
Alcohols	Isopropanol	Moderately Soluble / Soluble	Solubility is reported to increase with heating.[3][4] The use of anhydrous isopropanol is crucial to prevent hydrolysis. [3]
Ethanol	Soluble		
Aromatic Hydrocarbons	Toluene	Soluble	
Benzene	Soluble		
Halogenated Hydrocarbons	Chloroform	Soluble	
Carbon Tetrachloride	Soluble		
Ethers	Tetrahydrofuran (THF)	More Soluble	
Other Aprotic Solvents	Carbon Disulfide	More Soluble	
Protic Solvents	Water	Decomposes	Reacts with water to form aluminum hydroxide and isopropanol.[1][2]

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The following protocol outlines a detailed methodology for determining the equilibrium solubility of aluminum isopropoxide in an organic solvent. This method is adapted for air- and moisture-sensitive compounds.

1. Materials and Equipment:

- Aluminum isopropoxide (high purity)
- Anhydrous organic solvent of interest
- Schlenk flasks or similar air-free glassware
- Inert gas supply (e.g., dry argon or nitrogen) with a manifold
- Magnetic stirrer and stir bars
- Constant temperature bath
- Syringes and needles for liquid transfer
- Analytical balance
- Gas-tight filtration apparatus (e.g., cannula with a filter stick or a syringe filter)
- Volumetric flasks
- Analytical instrument for quantification (e.g., ICP-OES for aluminum analysis)

2. Experimental Procedure:

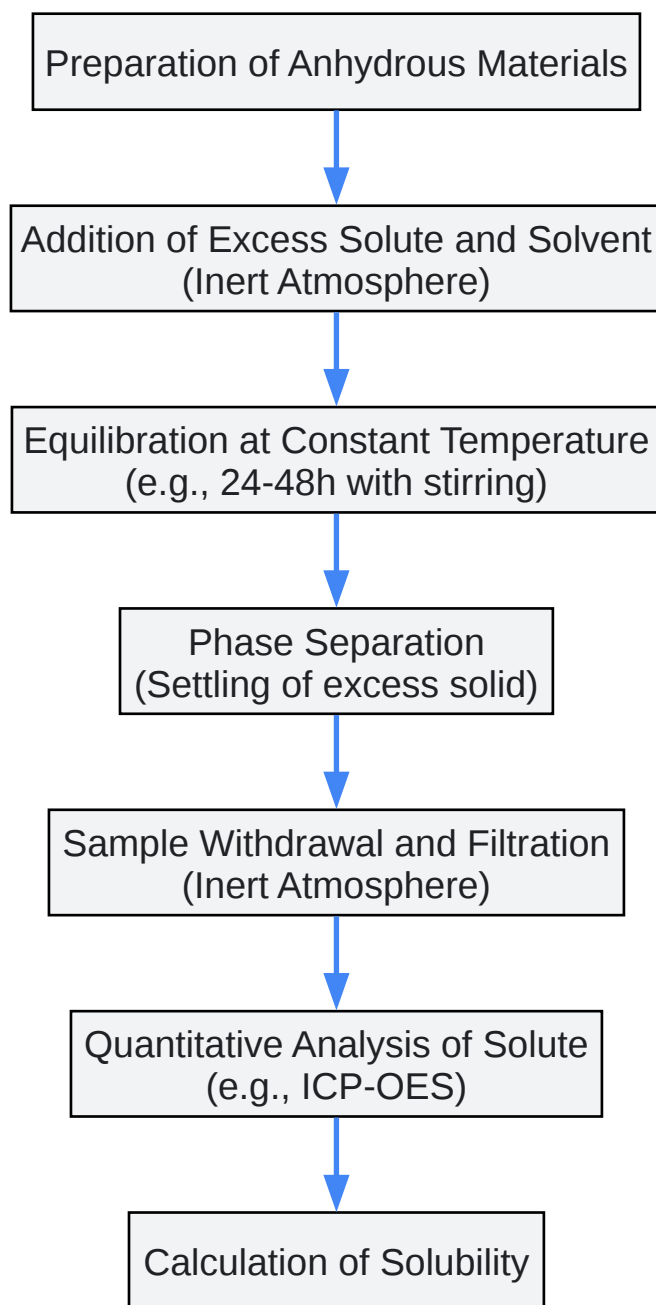
- Preparation of Glassware: All glassware must be thoroughly dried in an oven (e.g., at 120°C overnight) and allowed to cool under a stream of inert gas.
- Solvent Preparation: Use a freshly distilled or commercially available anhydrous solvent. The water content should be minimized.
- Addition of Solute and Solvent: In a glovebox or under a positive pressure of inert gas, add an excess amount of aluminum isopropoxide to a pre-weighed Schlenk flask. Record the exact weight. Via cannula or a gas-tight syringe, add a known volume of the anhydrous solvent to the flask.

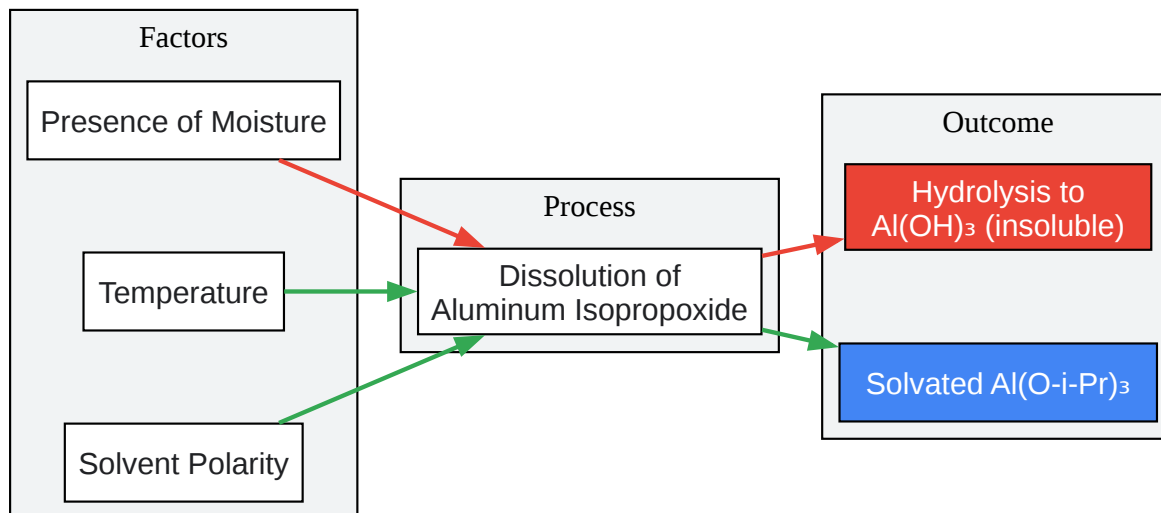
- **Equilibration:** Seal the flask and place it in a constant temperature bath set to the desired temperature. Stir the suspension vigorously using a magnetic stirrer. The equilibration time can vary depending on the solvent and temperature, but a period of 24-48 hours is generally recommended to ensure equilibrium is reached.
- **Phase Separation:** Once equilibrium is achieved, stop the stirring and allow the excess solid to settle.
- **Sample Withdrawal and Filtration:** Under a positive pressure of inert gas, carefully withdraw a known volume of the supernatant using a gas-tight syringe fitted with a filter to remove any suspended solid particles.
- **Sample Analysis:** Transfer the filtered sample to a volumetric flask and dilute with an appropriate solvent for analysis. Determine the concentration of aluminum in the sample using a validated analytical method such as Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES).
- **Calculation of Solubility:** Calculate the solubility of aluminum isopropoxide in the solvent at the specified temperature based on the measured aluminum concentration. The results can be expressed in g/100 mL or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of aluminum isopropoxide solubility.





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